

# Safety data sheet (SDS) for Undecylamine-d23

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## Compound of Interest

Compound Name: Undecylamine-d23

Cat. No.: B12315505

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## An In-depth Technical Guide to the Safety Data for Undecylamine-d23

This guide provides a comprehensive overview of the safety data for **Undecylamine-d23**, a deuterated form of undecylamine. The information presented is intended for researchers, scientists, and drug development professionals who may handle this compound. The data is compiled from available Safety Data Sheets (SDS) for both the deuterated and non-deuterated forms of undecylamine. It is crucial to note that while the toxicological and physical properties of isotopically labeled compounds are generally similar to their non-labeled counterparts, it is best practice to handle all chemicals with care and to consult the specific SDS provided by the supplier.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling. Key quantitative data for **Undecylamine-d23** and its non-deuterated analog are summarized below.

Table 1: Physical and Chemical Properties of **Undecylamine-d23** and Undecylamine

Property	Undecylamine-d23	Undecylamine
CAS Number	1219805-57-8[1]	7307-55-3[1][2]
Molecular Formula	CD <sub>3</sub> (CD <sub>2</sub> ) <sub>10</sub> NH <sub>2</sub> [1]	C <sub>11</sub> H <sub>25</sub> N[2]
Molecular Weight	194.47 g/mol [1]	171.32 g/mol [2][3]
Appearance	-	Clear, colorless to almost colorless liquid[2]
Melting Point	-	15-17 °C (59-62.6 °F)[2][3]
Boiling Point	-	106-107 °C @ 8 mm Hg[2]
Density	-	0.796 g/mL at 25 °C[2][3]
Flash Point	-	92 °C (197.6 °F) - Closed Cup[2][3]
pKa	-	10.63 at 25 °C[2]
Isotopic Enrichment	98 atom % D[1]	-

## Hazard Identification and Classification

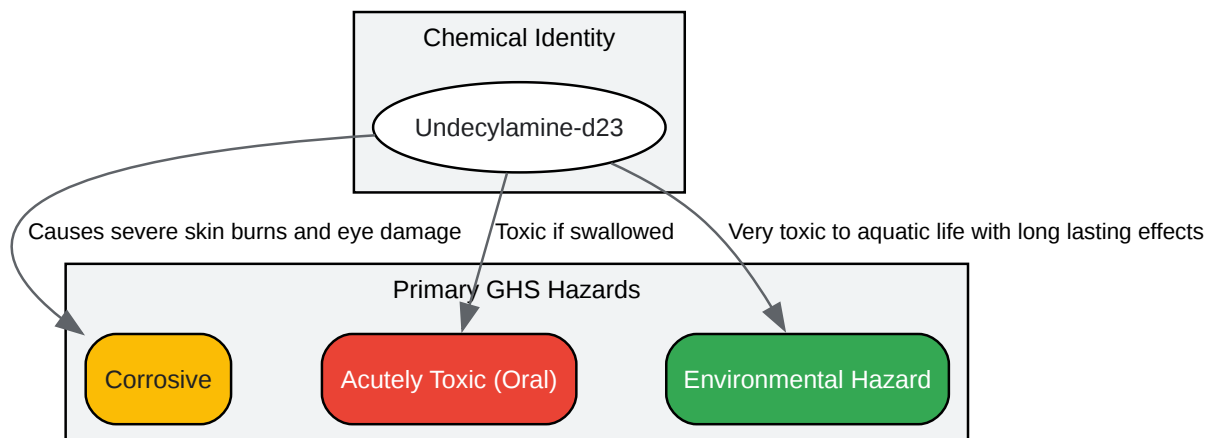
**Undecylamine-d23** is classified as a hazardous substance. The primary hazards are associated with its corrosive nature, potential for acute toxicity, and environmental risks.

Table 2: GHS Hazard Classification for Undecylamine

Hazard Class	Hazard Category
Acute Toxicity, Oral	Category 3 or 4
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Eye Irritation	Category 1
Acute Aquatic Toxicity	Category 1
Chronic Aquatic Toxicity	Category 1

Note: This classification is for the non-deuterated undecylamine and should be considered representative for **Undecylamine-d23**.

The following diagram illustrates the relationship between the chemical's properties and its primary GHS hazards.



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Caption: Relationship between **Undecylamine-d23**'s identity and its primary GHS hazards.

## Handling and Storage Precautions

Given its hazardous properties, strict protocols must be followed when handling and storing **Undecylamine-d23**.

Handling:

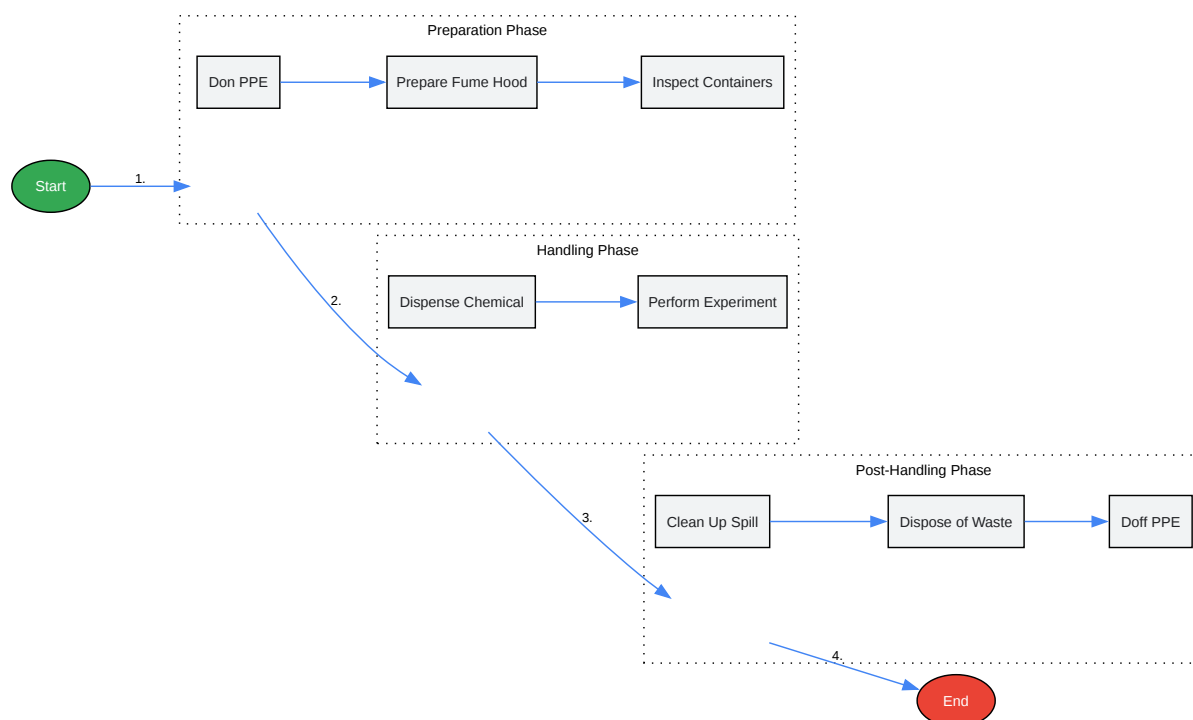
- Always work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors.[2]
- Avoid all personal contact with the substance.[2]
- Wear appropriate personal protective equipment (PPE) at all times.[2]
- Use non-sparking tools and take precautionary measures against static discharge, as the material is combustible.[2][4]

- Ground all metal parts of equipment to prevent ignition of vapors by static electricity.[\[2\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[2\]](#)[\[4\]](#)

Storage:

- Store in a designated corrosives area.[\[2\]](#)[\[5\]](#)
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Keep away from heat, open flames, hot surfaces, and other sources of ignition.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Incompatible Materials: Avoid contact with acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide.[\[2\]](#)[\[5\]](#)

The following diagram outlines a safe workflow for handling **Undecylamine-d23** in a laboratory setting.



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Caption: Safe laboratory workflow for handling undecylamine.

## Personal Protective Equipment (PPE)

The minimum required PPE for handling **Undecylamine-d23** is summarized in the table below.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Purpose
Eye/Face	Chemical safety goggles or a full-face shield.[2]	Protects against splashes that can cause severe eye damage.[2]
Skin	Chemical-resistant gloves (e.g., Nitrile, type ABEK), chemical-resistant apron or lab coat, and closed-toe shoes.[2]	Prevents skin contact which causes severe chemical burns. [2]
Respiratory	Required when vapors or aerosols are generated or if ventilation is inadequate. Use a NIOSH/MSHA-approved respirator with a multi-purpose/ABEK filter.[2]	Protects against inhalation of irritating and harmful vapors.[2]

## First-Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

Table 4: First-Aid Procedures

Exposure Route	First-Aid Instructions
Inhalation	Remove the victim to fresh air immediately. If the person is not breathing, provide artificial respiration. Seek immediate medical attention. [2][4][5]
Skin Contact	Immediately flush the affected skin with large amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. A safety shower should be used if the contact area is large. Seek immediate medical attention.[2][4]
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[2][4][5] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4][5]

## Fire-Fighting Measures

Undecylamine is a combustible liquid.[2]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO<sub>2</sub>).[2][4][5] Water mist can be used to cool closed containers.[2][4]
- Specific Hazards Arising from the Chemical: Vapors are heavier than air and may form explosive mixtures with air at elevated temperatures.[2][4] Thermal decomposition can release hazardous combustion products, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[2][4][6] Run-off from fire-fighting may be toxic to aquatic life and should be contained.[2]

## Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid breathing vapors, mist, or gas. Remove all sources of ignition.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[5] Discharge into the environment must be avoided.
- **Methods for Cleaning Up:** Soak up with inert absorbent material and dispose of as hazardous waste.[4][5] Keep in suitable, closed containers for disposal.

## Toxicological Information

Detailed toxicological studies on **Undecylamine-d23** are not readily available. The information below is for the non-deuterated undecylamine and should be considered as a proxy.

- **Acute Oral Toxicity:** Toxic if swallowed.
- **Skin Corrosion/Irritation:** Causes severe skin burns.[2]
- **Serious Eye Damage/Irritation:** Causes serious eye damage.[2]
- **Sensitization:** No sensitizing effects are known.[7]
- **Carcinogenicity:** Not listed as a carcinogen by IARC, NTP, or OSHA.[7]

## Ecological Information

Undecylamine is very toxic to aquatic life with long-lasting effects.[5] It is imperative to prevent its release into the environment.

## Experimental Protocols

The data presented in this guide is derived from standard testing protocols for chemical safety, as mandated by regulatory bodies. For instance, the flash point is determined using the "closed cup" method.[2][3] Specific details of the experimental protocols used to generate the data in the SDS are not typically provided in the document itself. For detailed methodologies, it is recommended to consult relevant OECD guidelines or other standardized testing protocols for chemical hazard assessment.



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